

# Technical Guide: Physicochemical Properties of 5-Phenyl-1H-tetrazole

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## Compound of Interest

Compound Name: 5-Phenyl-1H-tetrazole

Cat. No.: B099889

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**5-Phenyl-1H-tetrazole** is a heterocyclic aromatic organic compound that serves as a crucial scaffold in medicinal chemistry and materials science. Its unique structural features, including the tetrazole ring, impart a range of physicochemical and biological properties. This document provides a concise summary of its core molecular properties, specifically its chemical formula and molecular weight, presented for the reference of researchers and developers in the pharmaceutical and chemical industries.

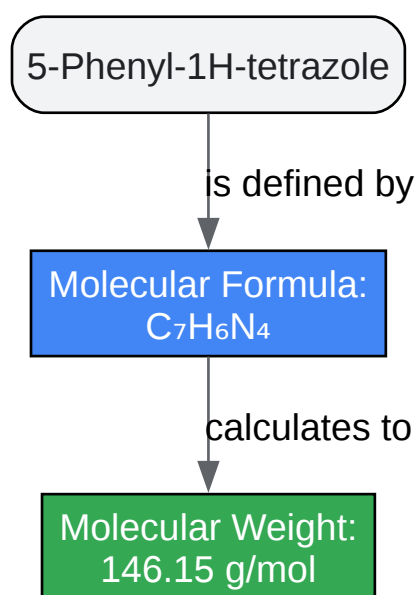
## Core Molecular Data

The fundamental molecular attributes of **5-Phenyl-1H-tetrazole** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and computational modeling.

Parameter	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>4</sub>	[1][2]
Molecular Weight	146.15 g/mol	[1][2]
Monoisotopic Mass	146.059246208 Da	[1]
CAS Number	18039-42-4	

## Logical Relationship of Core Properties

The relationship between the compound's name, its elemental composition (formula), and its resulting molecular weight is a foundational concept in chemistry. The following diagram illustrates this logical flow.



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Caption: Logical flow from compound name to molecular formula and weight.

## Experimental Protocols

This guide summarizes established data. For experimental determination of molecular weight, standard analytical techniques such as mass spectrometry (MS) would be employed. High-resolution mass spectrometry (HRMS) is typically used to determine the accurate mass, which can confirm the elemental composition.

## Conclusion

The molecular formula (C<sub>7</sub>H<sub>6</sub>N<sub>4</sub>) and molecular weight (146.15 g/mol) of **5-Phenyl-1H-tetrazole** are critical parameters for any research or development activity involving this compound.<sup>[1][2]</sup> This technical guide provides these core data points in a clear and accessible format for professionals in the field.

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## References

- 1. 5-Phenyl-1H-tetrazole | C<sub>7</sub>H<sub>6</sub>N<sub>4</sub> | CID 87425 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Phenyl-1H-tetrazole(18039-42-4)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
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